

Butoxycarboxim vs. Butocarboxim: A Comparative Efficacy Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Butoxycarboxim*

Cat. No.: *B166929*

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This guide provides a detailed comparison of **Butoxycarboxim** and its parent compound, Butocarboxim. Both are systemic carbamate insecticides effective against a range of sucking insects. Their primary mode of action is the inhibition of acetylcholinesterase (AChE), a critical enzyme in the nervous system of insects.[1][2] This document summarizes their chemical properties, metabolic relationship, and available toxicity data, alongside detailed experimental protocols for efficacy testing.

Chemical Identity and Properties

Butocarboxim and **Butoxycarboxim** are chemically related, with **Butoxycarboxim** being the sulfone metabolite of Butocarboxim.[1] This metabolic conversion, an oxidation process, is a key determinant of their respective toxicological profiles. Both compounds are used to control sucking insects such as aphids, thrips, whiteflies, and spidermites on various crops.[3][4]

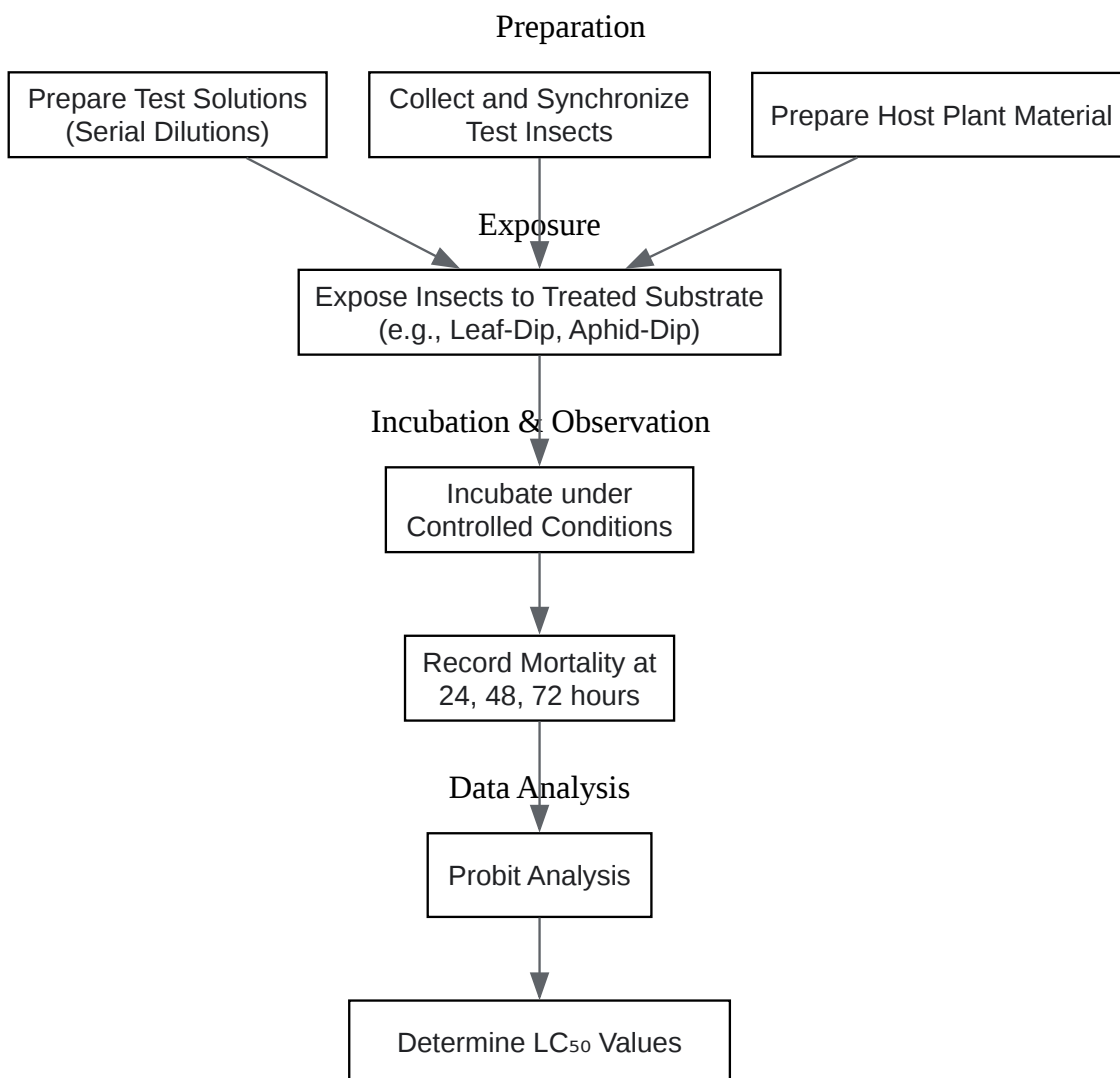
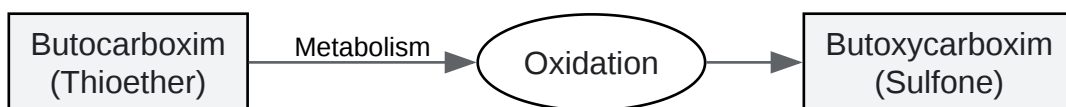
Table 1: Chemical and Physical Properties

Property	Butocarboxim	Butoxycarboxim
IUPAC Name	(3-methylsulfanylbutan-2-ylideneamino) N-methylcarbamate	(3-methylsulfonylbutan-2-ylideneamino) N-methylcarbamate
CAS Number	34681-10-2	34681-23-7
Molecular Formula	C ₇ H ₁₄ N ₂ O ₂ S	C ₇ H ₁₄ N ₂ O ₄ S
Molecular Weight	190.27 g/mol	222.26 g/mol
Appearance	Pale brown viscous liquid	Colorless solid
Solubility in Water	High	High

Mechanism of Action and Metabolic Pathway

Both Butocarboxim and **Butoxycarboxim** function as acetylcholinesterase (AChE) inhibitors. By binding to the active site of AChE, they prevent the breakdown of the neurotransmitter acetylcholine. This leads to an accumulation of acetylcholine at the synaptic cleft, causing continuous nerve stimulation, paralysis, and ultimately, the death of the insect.^{[1][2]}

The metabolic pathway from Butocarboxim to **Butoxycarboxim** is a critical aspect of their overall efficacy and toxicology. In mammals, Butocarboxim is metabolized to **Butoxycarboxim**.^[1] This transformation from a thioether to a sulfone can significantly alter the molecule's polarity and binding affinity to the target enzyme.



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References

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- 2. Butoxycarboxim | C7H14N2O4S | CID 61938 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Butocarboxim (Ref: Co 755) [sitem.herts.ac.uk]
- 4. Butoxycarboxim (Ref: Co 859) [sitem.herts.ac.uk]
- To cite this document: BenchChem. [Butoxycarboxim vs. Butocarboxim: A Comparative Efficacy Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166929#butoxycarboxim-vs-butocarboxim-comparative-efficacy]

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